

# An In-depth Technical Guide to the Cellular Targets of PPM-18

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## Compound of Interest

Compound Name: Ppm-18

Cat. No.: B1680078

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Disclaimer: The query "**Ppm-18**" is ambiguous. Scientific literature prominently features a compound designated **PPM-18**, a novel analog of vitamin K with demonstrated anti-cancer properties. In contrast, "**Ppm-18**" as a distinct protein phosphatase is not clearly defined in the available research. The broader family of metal-dependent protein phosphatases is known as the PPM family (or PP2C).[1][2] This guide will focus on the cellular targets and mechanisms of the compound **PPM-18**, based on published research. A brief overview of the PPM phosphatase family is provided for clarity.

## Introduction to the PPM Phosphatase Family

The PPM (Protein Phosphatase, Magnesium/Manganese-dependent) family, also known as PP2C, is a group of serine/threonine protein phosphatases.[1][3] These enzymes are characterized by their requirement for metal ions ( $Mg^{2+}$  or  $Mn^{2+}$ ) for their catalytic activity.[3] The PPM family is involved in a wide array of cellular processes, including the regulation of stress-activated protein kinase (SAPK) pathways, cell cycle control, and DNA damage response.[1][3] Notable members of this family include PPM1A (PP2C $\alpha$ ) and PPM1D (WIP1), which have been implicated in various diseases, including cancer.[3][4]

## The Compound PPM-18: A Novel Vitamin K Analog

**PPM-18** is a recently identified analog of vitamin K.[5][6] Initially noted for its role in seizure suppression, recent studies have unveiled its potent anti-cancer activities, particularly in the

context of bladder cancer.[5][6] This guide delves into the cellular and molecular targets of the compound **PPM-18**, summarizing the key findings, experimental approaches, and signaling pathways involved.

## Cellular Effects of PPM-18 in Bladder Cancer

**PPM-18** has been shown to significantly inhibit the proliferation of bladder cancer cells and induce programmed cell death through apoptosis.[5][6] Furthermore, it triggers autophagy, a cellular process of self-digestion, which in this context, promotes apoptotic cell death.[5][6]

## Quantitative Data on the Efficacy of PPM-18

The anti-cancer effects of **PPM-18** have been quantified both in vitro and in vivo. The following tables summarize the key data from studies on bladder cancer cell lines (T24 and EJ) and xenograft models.

Table 1: In Vitro Cytotoxicity of **PPM-18** on Bladder Cancer Cells

Cell Line	IC <sub>50</sub> (μM) after 24h
T24	~15
EJ	~15

Data extracted from dose-response curves presented in the source literature.[5]

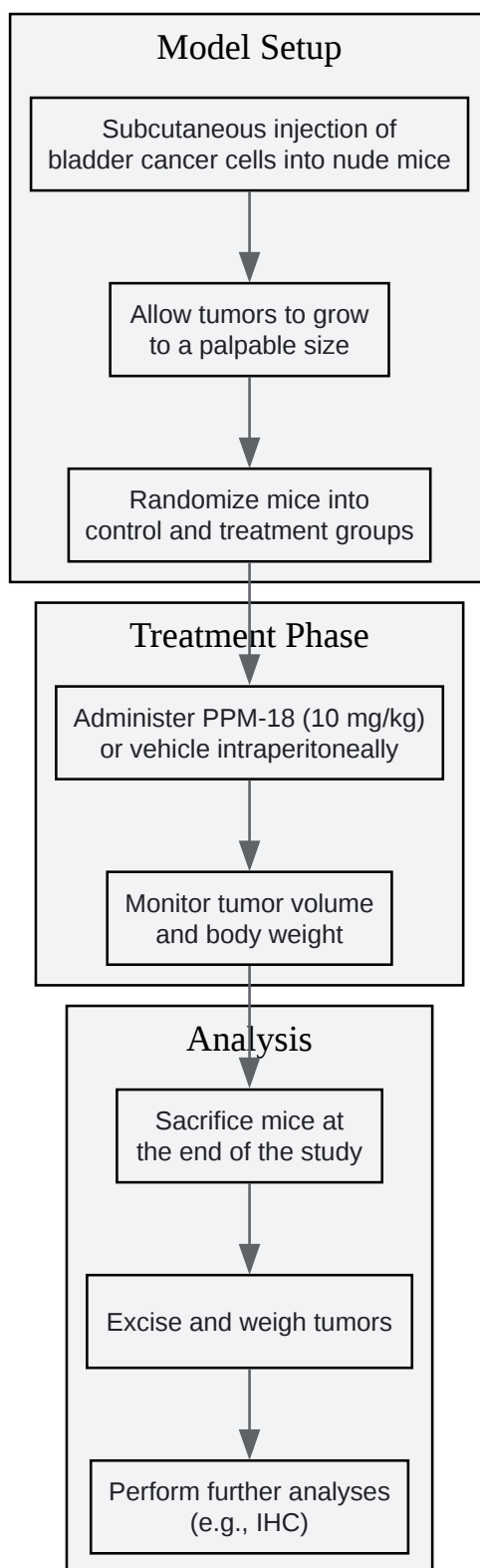
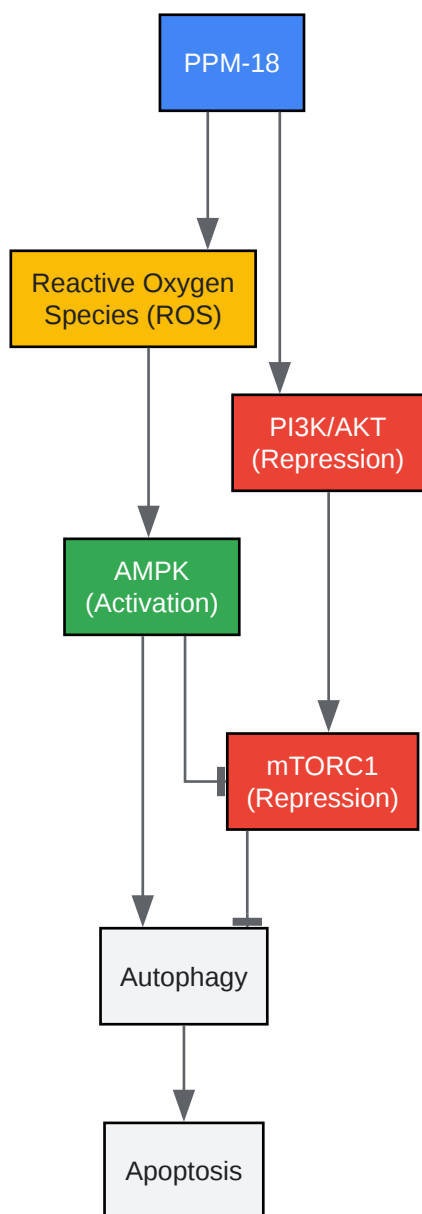
Table 2: In Vivo Anti-tumor Efficacy of **PPM-18** in a Bladder Cancer Xenograft Model

Treatment Group	Dosage	Mean Tumor Volume Reduction	Survival Rate
Control	Vehicle	-	14.3%
PPM-18	10 mg/kg	Significant	85.7%

This table summarizes the reported outcomes of the in vivo study.[5]

## Signaling Pathways Modulated by PPM-18

The anti-cancer activity of **PPM-18** is attributed to its ability to modulate several key signaling pathways. The primary mechanism involves the generation of reactive oxygen species (ROS), which subsequently activates AMP-activated protein kinase (AMPK) and represses the PI3K/AKT/mTORC1 signaling cascade.<sup>[5][6]</sup>



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## References

- 1. Metal dependent protein phosphatase PPM family in cardiac health and diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Metal-dependent protein phosphatase (PPM) family | Enzymes | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. phosphatome.net [phosphatome.net]
- 4. PPM1A is a RelA phosphatase with tumor suppressor-like activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. PPM-18, an Analog of Vitamin K, Induces Autophagy and Apoptosis in Bladder Cancer Cells Through ROS and AMPK Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. PPM-18, an Analog of Vitamin K, Induces Autophagy and Apoptosis in Bladder Cancer Cells Through ROS and AMPK Signaling Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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